

preparing YB-0158 solutions for research experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YB-0158

Cat. No.: B15545184

[Get Quote](#)

Application Notes and Protocols for YB-0158

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **YB-0158**, a potent peptidomimetic inhibitor targeting cancer stem cells (CSCs). **YB-0158** disrupts the Sam68-Src interaction, leading to the induction of apoptosis and inhibition of the Wnt signaling pathway in colorectal cancer (CRC) cells.[1][2][3]

Chemical Properties and Storage

Property	Value
Synonyms	Wnt pathway inhibitor 2
Molecular Weight	705.61 g/mol [4]
Formula	C32H34N7O7P.2Na[4]
Appearance	Solid[4]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months[4]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[1][4]

Note: For long-term storage, it is recommended to store **YB-0158** as a solid at -20°C. Once in solution, aliquot to avoid repeated freeze-thaw cycles.[1]

Quantitative Data Summary

The following table summarizes the biological activity of **YB-0158** in various experimental models.

Parameter	Cell Line/Model	Value	Reference
EC50	MC38 cells	1.64 μ M	[1]
Apoptosis Induction	CRC cells	0.2 μ M and 0.5 μ M (48 hours)	[1]
Inhibition of CBP Recruitment	HT29 cells	0.3 μ M	[1]
In Vivo Dosage	C57BL/6 mice with MC38 cells	100 mg/kg (IP)	[1]

Experimental Protocols

Preparation of YB-0158 Stock Solutions

For In Vitro Experiments:

- Objective: To prepare a 10 mM stock solution in DMSO.
- Materials:
 - **YB-0158** solid powder
 - Dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Protocol:
 - Allow the **YB-0158** vial to equilibrate to room temperature before opening.
 - Weigh the required amount of **YB-0158** powder.

- Add the appropriate volume of DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution from **YB-0158** with a molecular weight of 705.61, dissolve 7.06 mg of **YB-0158** in 1 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[1]
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[1][4]

For In Vivo Experiments:

Several solvent formulations can be used for in vivo administration. Below are three validated protocols.[1]

- Protocol 1 (PEG300, Tween-80, Saline):
 - Prepare a stock solution of **YB-0158** in DMSO (e.g., 25 mg/mL).
 - For a 1 mL final solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix well.
 - Add 50 μ L of Tween-80 and mix until the solution is clear.
 - Add 450 μ L of saline to reach the final volume of 1 mL. The solubility in this formulation is ≥ 2.5 mg/mL.[1]
- Protocol 2 (SBE- β -CD in Saline):
 - Prepare a stock solution in 10% DMSO.
 - Add this to 90% (20% SBE- β -CD in Saline). The solubility in this formulation is ≥ 2.5 mg/mL.[1]
- Protocol 3 (Corn Oil):

- Prepare a stock solution in 10% DMSO.
- Add this to 90% Corn Oil. The solubility in this formulation is ≥ 2.5 mg/mL.[1]

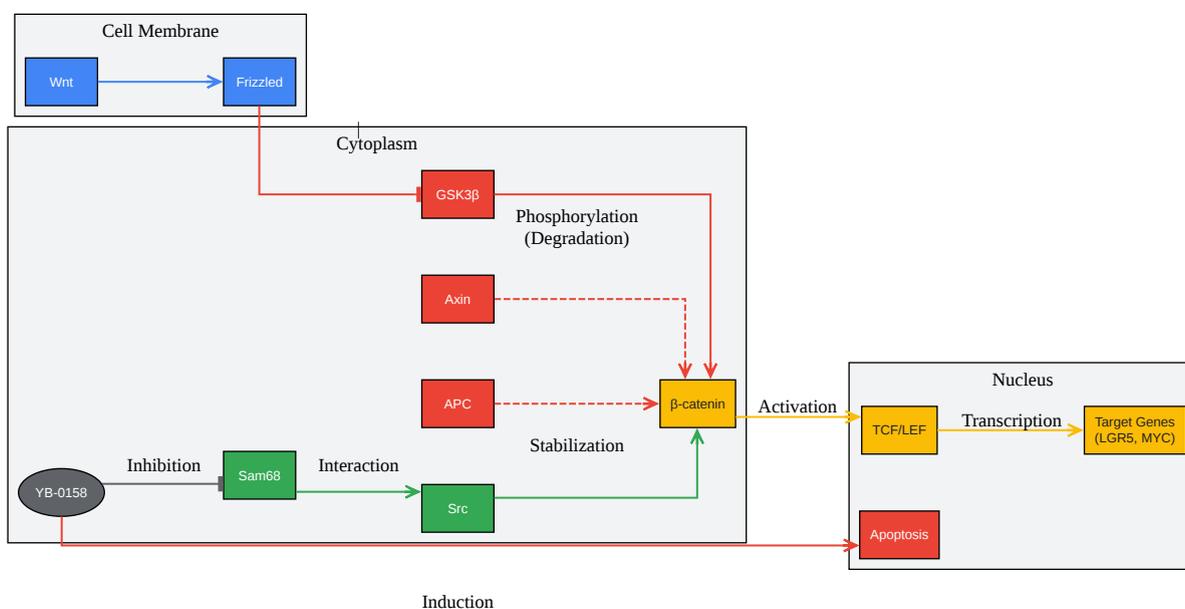
Cell-Based Apoptosis Assay

- Objective: To determine the effect of **YB-0158** on apoptosis in colorectal cancer cells.
- Materials:
 - CRC cell lines (e.g., HT29, HCT116)[5]
 - Complete cell culture medium
 - **YB-0158** stock solution (10 mM in DMSO)
 - 96-well plates
 - Caspase-3/7 detection reagent
 - Plate reader
- Protocol:
 - Seed CRC cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
 - Prepare serial dilutions of **YB-0158** in complete cell culture medium from the 10 mM DMSO stock. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
 - Treat the cells with varying concentrations of **YB-0158** (e.g., 0.1, 0.2, 0.5, 1 μ M) and a vehicle control (DMSO) for 48 hours.[1]
 - After the incubation period, add the Caspase-3/7 detection reagent to each well according to the manufacturer's instructions.
 - Incubate the plate at room temperature for 1-2 hours, protected from light.

- Measure the luminescence or fluorescence using a plate reader to quantify activated Caspase-3/7 levels, which is indicative of apoptosis.[1]

Visualizations

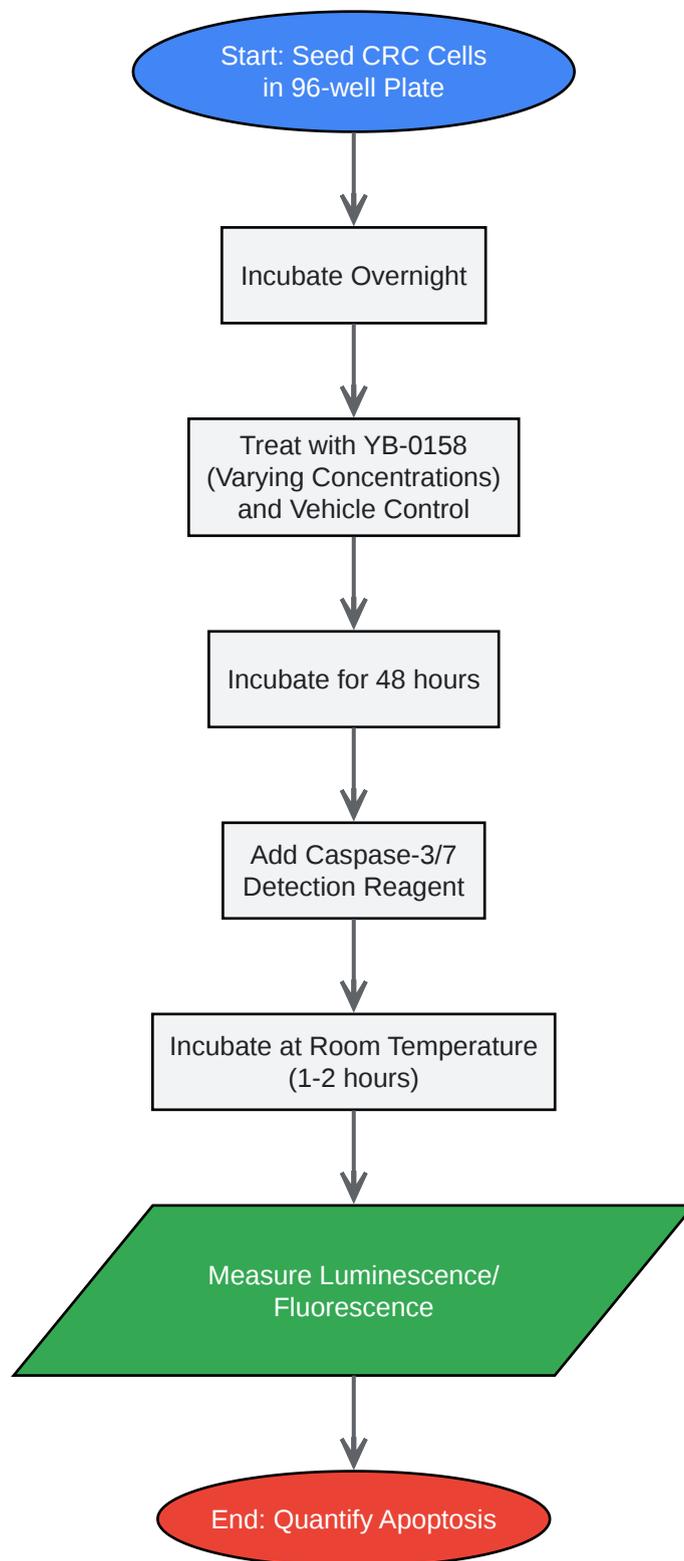
Signaling Pathway of YB-0158



[Click to download full resolution via product page](#)

Caption: **YB-0158** inhibits the Sam68-Src interaction, leading to reduced β-catenin stabilization and apoptosis induction.

Experimental Workflow: In Vitro Apoptosis Assay



[Click to download full resolution via product page](#)

Caption: Workflow for assessing **YB-0158** induced apoptosis in colorectal cancer cells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pharmacological targeting of Sam68 functions in colorectal cancer stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. YB-0158 ammonium | Peptide mimetic small molecules | TargetMol [targetmol.com]
- 4. YB-0158 | Sam68 inhibitor | Probechem Biochemicals [probechem.com]
- 5. In vitro characterization of spheres derived from colorectal cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [preparing YB-0158 solutions for research experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545184#preparing-yb-0158-solutions-for-research-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com